

Synergistic Formulations Enhance Gossyplure Efficacy in Pink Bollworm Management

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Compound of Interest

Compound Name: Gossyplure

Cat. No.: B013395

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A comparative analysis of **Gossyplure** in combination with other compounds reveals enhanced pest control efficacy, offering promising strategies for integrated pest management. The addition of insecticides and other semiochemicals to **Gossyplure** formulations has been shown to significantly reduce crop damage compared to the use of the pheromone alone.

Gossyplure, the sex pheromone of the pink bollworm (*Pectinophora gossypiella*), is a critical tool for monitoring and controlling this major cotton pest. While effective in mating disruption, recent research has focused on enhancing its performance through synergistic combinations with other chemical compounds. This guide provides a comparative overview of the performance of **Gossyplure** when combined with synergists, supported by experimental data, detailed methodologies, and an exploration of the underlying biological pathways.

Performance Comparison of Gossyplure Formulations

Field studies have demonstrated that combining **Gossyplure** with certain insecticides can lead to a greater reduction in pink bollworm infestations than using **Gossyplure** alone. The following table summarizes the key findings from a comparative study evaluating the efficacy of two different slow-release **Gossyplure** formulations, Disrupt and NoMate PBW, with and without the addition of the pyrethroid insecticide permethrin.

Treatment Formulation	Active Ingredients	Mean % Infested Flowers	Mean % Damaged Open Bolls
Disrupt (-)	Gossyplure	2.8a	15.4a
Disrupt (+)	Gossyplure + Permethrin	1.6b	10.2b
NoMate PBW (-)	Gossyplure	1.5b	6.9c
NoMate PBW (+)	Gossyplure + Permethrin	1.4b	6.5c
Insecticides Only	Trichlorfon	1.3b	6.2c

Means in the same column followed by the same letter are not significantly different ($P > 0.05$). Data sourced from "Combining **gossyplure** and insecticides in Pink bollWorm Control," California Agriculture, 1984.[1]

The data clearly indicates that the addition of permethrin to the Disrupt formulation led to a statistically significant reduction in both infested flowers and damaged open bolls.[1] While a similar trend was observed with the NoMate PBW formulation, the difference was not statistically significant, suggesting that the baseline efficacy of the NoMate PBW formulation in this study was already high.[1] It is noteworthy that the performance of the NoMate PBW formulations and the insecticide-only treatment were comparable in terms of reducing boll damage.[1]

Another study highlighted the synergistic effect of combining **Gossyplure** with 1-tetradecenal formate (TF) and virelure. This combination resulted in a significant reduction in male pink bollworm moth catches in pheromone-baited traps, as well as reduced boll infestations and female mating, when compared to an insecticide control and an untreated check plot.[2]

Experimental Protocols

The following is a detailed methodology for a field trial designed to evaluate the synergistic effects of insecticides with **Gossyplure** for the control of the pink bollworm.

1. Experimental Site and Design: The study is conducted in commercial cotton fields. A randomized complete block design is typically used, with each treatment replicated in multiple fields (e.g., six fields per treatment).[\[1\]](#)

2. Treatment Groups:

- **Gossyplure** formulation (e.g., Disrupt or NoMate PBW) without insecticide.
- **Gossyplure** formulation with the addition of a synergistic compound (e.g., permethrin).
- An insecticide-only control group.
- An untreated control group.

3. Application of Treatments:

- **Gossyplure** Formulations: Slow-release formulations such as Disrupt (flakes) or NoMate PBW (fibers) are applied aerially.[\[1\]](#) The application rate for **Gossyplure** is typically around 0.002 to 0.003 pounds of active ingredient per acre.[\[1\]](#)
- Synergist Application: Permethrin is added to the sticker used for the aerial application of the **Gossyplure** formulations at a rate of approximately 0.004 pounds of active ingredient per acre.[\[1\]](#)
- Insecticide Control: A standard insecticide for pink bollworm control, such as trichlorfon, is applied according to standard agricultural practices.[\[1\]](#)

4. Data Collection and Monitoring:

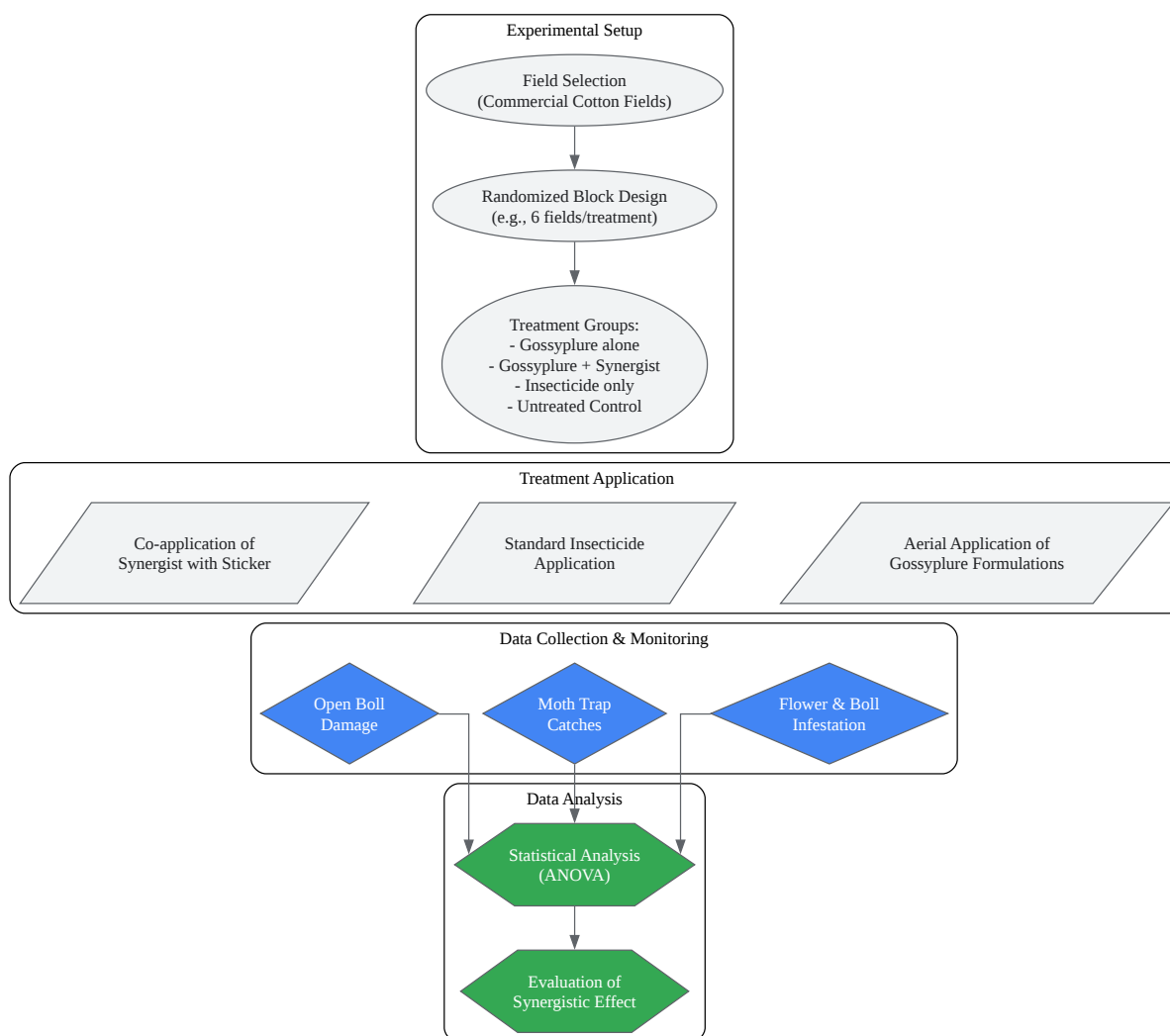
- Moth Trap Catches: **Gossyplure**-baited delta traps are placed within each field (e.g., one per quadrant) to monitor the male moth population. Traps are checked regularly (e.g., twice a week), and the number of captured moths is recorded.[\[1\]](#)
- Flower and Boll Infestation: A predetermined number of flowers and bolls (e.g., 100 flowers and 25 bolls per quadrant) are randomly sampled from each field on a regular basis (e.g., twice weekly) to assess the level of infestation by pink bollworm larvae.[\[1\]](#)

- Open Boll Damage: Towards the end of the season, a larger sample of open bolls (e.g., 250 bolls per quadrant) is examined to determine the percentage of bolls damaged by the pest.
[1]

5. Statistical Analysis: The collected data on moth catches, flower infestation, and boll damage are subjected to statistical analysis, typically using Analysis of Variance (ANOVA), to determine if there are significant differences between the treatment groups.[1]

Visualizing the Experimental Workflow

The following diagram illustrates the typical workflow for a field experiment evaluating the synergistic effects of a compound with **Gossyplure**.

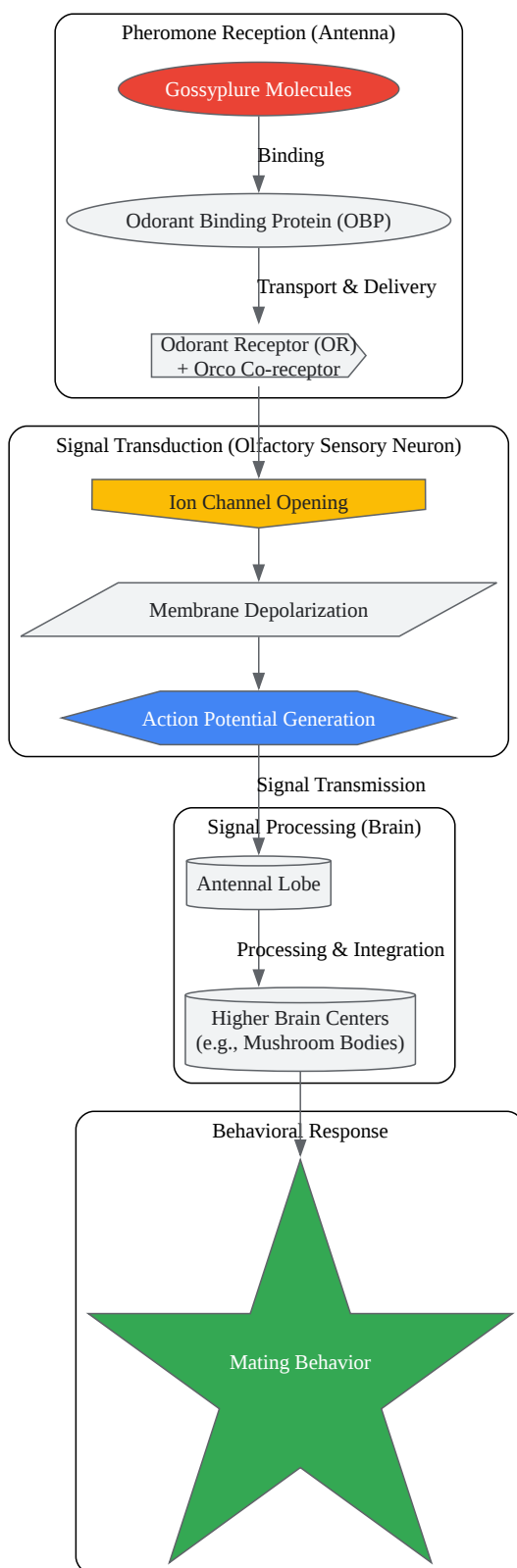


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Caption: Experimental workflow for evaluating **Gossyplure** synergists.

Olfactory Signaling Pathway in the Pink Bollworm

The perception of **Gossyplure** by the male pink bollworm moth is a complex process that initiates a cascade of neurological events, ultimately leading to a behavioral response (mating). While the complete signaling pathway is still under investigation, the following diagram illustrates the current understanding of insect pheromone reception.



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Caption: Putative olfactory signaling pathway for **Gossyplure**.

The process begins with **Gossyplure** molecules entering the pores of the male moth's antennae and binding to Odorant Binding Proteins (OBPs). These proteins transport the hydrophobic pheromone molecules through the aqueous sensillar lymph to the Odorant Receptors (ORs) located on the dendritic membrane of olfactory sensory neurons. The binding of **Gossyplure** to its specific OR, in complex with a co-receptor (Orco), is believed to trigger the opening of ion channels. This leads to a depolarization of the neuron's membrane and the generation of an action potential. This electrical signal is then transmitted to the antennal lobe of the brain for processing and integration, ultimately resulting in the initiation of upwind flight and mating behavior.

In conclusion, the synergistic application of compounds with **Gossyplure** presents a promising avenue for enhancing the efficacy of pink bollworm management programs. Further research into the identification of novel synergists and a deeper understanding of the underlying biological mechanisms will be crucial for the development of more effective and sustainable pest control strategies.

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